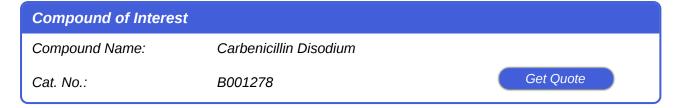


# Carbenicillin Disodium: A Technical Guide to Solubility and Stock Solution Preparation

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the solubility characteristics of **Carbenicillin Disodium** and detailed protocols for the preparation of stock solutions, a critical component in research and drug development applications. **Carbenicillin Disodium** is a semi-synthetic penicillin antibiotic, prized for its efficacy against a broad spectrum of Gram-negative bacteria and its enhanced stability over ampicillin, making it a preferred selective agent in molecular biology and cell culture.

## **Physicochemical Properties and Solubility Data**

**Carbenicillin Disodium** is a white to off-white, hygroscopic crystalline powder.[1] Its molecular formula is C<sub>17</sub>H<sub>16</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>6</sub>S, with a molecular weight of approximately 422.36 g/mol .[2][3] Understanding its solubility in various solvents is paramount for the preparation of accurate and effective stock solutions.

### **Quantitative Solubility Data**

The following table summarizes the solubility of **Carbenicillin Disodium** in common laboratory solvents. It is highly soluble in water, with limited solubility in organic solvents.



Solvent	Solubility (approx.)	Notes
Water	50-100 mg/mL	Readily soluble, forming a clear to slightly yellow solution. [2][4][5][6]
Ethanol	~2.5 mg/mL	Significantly less soluble than in water.[7][8]
Dimethyl Sulfoxide (DMSO)	~15 mg/mL	Moderately soluble.[7]
Methanol	Soluble	Specific quantitative data is limited, but it is soluble.[9]
PBS (pH 7.2)	~5 mg/mL	Solubility is lower in buffered saline compared to pure water. [7]

## **Preparation of Aqueous Stock Solutions**

Aqueous stock solutions of **Carbenicillin Disodium** are the most common preparation for use in cell culture and molecular biology. The following protocols provide detailed steps for preparing high-concentration stock solutions.

## Experimental Protocol: Preparation of a 50 mg/mL Carbenicillin Disodium Stock Solution

This protocol is suitable for most standard laboratory applications.

#### Materials:

- Carbenicillin Disodium salt
- Sterile distilled or deionized water
- Sterile conical tubes or flasks
- Sterile 0.22 μm syringe filter



- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting

#### Procedure:

- Weighing: Accurately weigh 0.5 g of Carbenicillin Disodium powder.
- Dissolving: In a sterile conical tube or flask, add the weighed Carbenicillin Disodium to 10 mL of sterile distilled water.[10]
- Mixing: Vortex or gently swirl the solution until the powder is completely dissolved. The solution should be clear.
- Sterilization: Draw the solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter to the syringe.[10][11]
- Filtering: Filter-sterilize the solution into a new sterile conical tube. It is recommended to prewet the filter with a small amount of sterile water to ensure maximum recovery of the stock solution.[2][10]
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 1 mL) in sterile microcentrifuge tubes or cryovials.[11][12]
- Storage: Store the aliquots at -20°C.

## Experimental Protocol: Preparation of a 100 mg/mL Carbenicillin Disodium Stock Solution

For applications requiring a higher concentration, the following protocol can be used.

#### Materials:

- Carbenicillin Disodium salt
- Sterile distilled or deionized water
- Sterile conical tubes or flasks



- Sterile 0.22 μm syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting

#### Procedure:

- Weighing: Accurately weigh 1 g of Carbenicillin Disodium powder.
- Dissolving: In a sterile conical tube or flask, add the weighed Carbenicillin Disodium to 10 mL of sterile distilled water.[11]
- Mixing: Vortex or gently swirl the solution until the powder is completely dissolved to achieve a final concentration of 100 mg/mL.[11]
- Sterilization: Sterilize the solution by filtering it through a 0.22 μm syringe filter into a sterile container.[11]
- Aliquoting: Distribute the sterilized solution into appropriate volumes for single-use aliquots.
   [11]
- Storage: Store the aliquots at -20°C for long-term use.

## **Stock Solution Stability and Storage**

Proper storage is crucial to maintain the efficacy of Carbenicillin Disodium stock solutions.

Storage Temperature	Stability Duration
-20°C	Up to 1 year.[2][10] Some sources suggest up to 6 months.[3][8]
4°C	Up to 5 days.[4] Some sources suggest several weeks.[3]
Room Temperature	Several hours.[4]
37°C (in media)	Approximately 3 days.[13]



It is strongly recommended to store stock solutions in single-use aliquots at -20°C to avoid repeated freeze-thaw cycles, which can degrade the antibiotic.

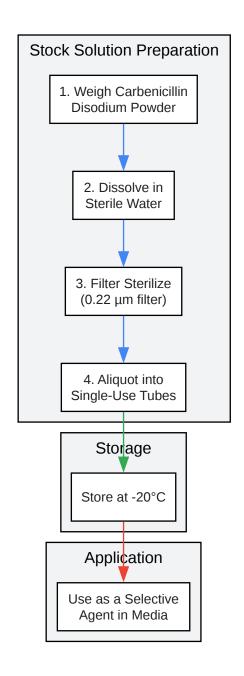
## Mechanism of Action and Use as a Selective Agent

Carbenicillin, a  $\beta$ -lactam antibiotic, functions by inhibiting the synthesis of the bacterial cell wall. [6][14] Specifically, it acylates the penicillin-sensitive transpeptidase C-terminal domain, preventing the cross-linking of peptidoglycan strands.[14] This disruption of cell wall integrity leads to cell lysis and bacterial death. Its greater stability at lower pH and resistance to degradation by  $\beta$ -lactamase enzymes compared to ampicillin makes it a robust selection agent in bacterial transformation protocols.[4]

## **Experimental Workflow and Logical Relationships**

The following diagrams illustrate the key workflows and relationships discussed in this guide.

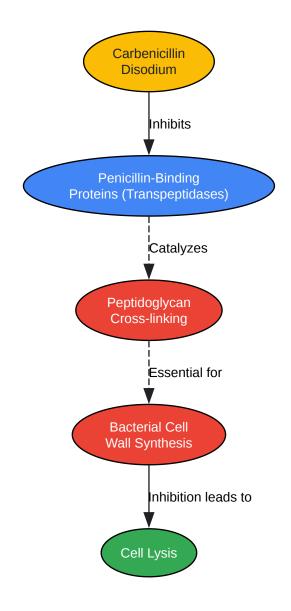




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Caption: Workflow for the preparation and storage of Carbenicillin Disodium stock solutions.





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Caption: Simplified mechanism of action of Carbenicillin Disodium.

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